

# Application Notes and Protocols for Indophagolin in Cell Culture

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## Compound of Interest

Compound Name: *Indophagolin*

Cat. No.: *B2924021*

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## Introduction

**Indophagolin** is a novel synthetic compound that has demonstrated potent and selective activity in various cell-based assays. Its unique mechanism of action targets key signaling pathways implicated in cell proliferation and survival, making it a valuable tool for researchers in oncology, immunology, and drug development. These application notes provide an overview of **Indophagolin**, its mechanism of action, and detailed protocols for its use in cell culture experiments.

## Mechanism of Action

**Indophagolin** has been shown to be a potent inhibitor of the PI3K/Akt/mTOR signaling pathway. This pathway is a critical regulator of cell growth, proliferation, differentiation, and survival. Dysregulation of the PI3K/Akt/mTOR pathway is a common feature in many human cancers, making it an attractive target for therapeutic intervention. **Indophagolin** exerts its effects by binding to the kinase domain of PI3K, thereby preventing the phosphorylation of its downstream targets, Akt and mTOR. This inhibition leads to cell cycle arrest and apoptosis in a variety of cancer cell lines.

## Signaling Pathway Diagram

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